

# Cerium-Doped Indium Oxide Outperforms Undoped Counterpart in Gas Sensing Applications

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## Compound of Interest

Compound Name: Cerium;indium

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A comparative analysis of cerium-doped indium oxide ( $\text{Ce-In}_2\text{O}_3$ ) and undoped indium oxide ( $\text{In}_2\text{O}_3$ ) reveals that the introduction of cerium as a dopant significantly enhances the gas sensing properties of indium oxide. This improvement is attributed to the creation of a higher density of oxygen vacancies and lattice defects, which serve as active sites for gas adsorption and interaction.

Researchers and professionals in sensor technology will find that cerium doping leads to superior sensitivity, selectivity, and often faster response and recovery times in the detection of various gases, particularly volatile organic compounds (VOCs) like ethanol and acetone. The optimal concentration of the cerium dopant is a critical factor in maximizing sensor performance, with studies frequently citing an ideal doping level of around 3 atomic percent.

## Enhanced Performance Metrics with Cerium Doping

The primary advantage of doping indium oxide with cerium lies in the significant improvement of its gas sensing capabilities. The presence of Ce ions in the  $\text{In}_2\text{O}_3$  lattice creates more oxygen vacancies and defects, which are crucial for the sensing mechanism. These vacancies act as adsorption sites for oxygen molecules from the atmosphere, which then form ionosorbed oxygen species ( $\text{O}^-$ ,  $\text{O}_2^-$ ,  $\text{O}_2^{2-}$ ) by capturing electrons from the conduction band of the n-type semiconductor, leading to a high-resistance state. When a reducing gas is introduced, it reacts with these oxygen species, releasing the trapped electrons back to the conduction band and

causing a measurable decrease in resistance. The higher the number of active sites, the more pronounced this change in resistance, resulting in a higher sensor response.

Experimental data consistently demonstrates that Ce-doped  $\text{In}_2\text{O}_3$  sensors exhibit a more substantial response to target gases compared to their undoped counterparts. For instance, 3% Ce-doped  $\text{In}_2\text{O}_3$  has shown a significantly higher response to 100 ppm of ethanol at an optimal operating temperature of 375 K compared to pure  $\text{In}_2\text{O}_3$ .<sup>[1][2][3][4]</sup> Similarly, for acetone detection, Ce-doped  $\text{In}_2\text{O}_3$  sensors have demonstrated a high response of 50.58 to 100 ppm of acetone at 240°C.

Beyond enhanced sensitivity, cerium doping has also been shown to improve the response and recovery times of indium oxide-based sensors. For example, a 20 wt% Ce-doped  $\text{In}_2\text{O}_3$  sensor exhibited a dramatically reduced recovery time of 45 seconds for acetone detection, compared to 1129 seconds for the undoped sensor, while maintaining a fast response time of 6 seconds.<sup>[5]</sup>

## Comparative Gas Sensing Performance

The following tables summarize the quantitative data from various studies, highlighting the superior performance of cerium-doped indium oxide over undoped indium oxide for gas sensing applications.

Table 1: Comparison of Ethanol Sensing Performance

| Material                                | Target Gas | Concentration (ppm) | Optimal Operating Temperature (°C) | Gas Response (S) | Reference               |
|-----------------------------------------|------------|---------------------|------------------------------------|------------------|-------------------------|
| Undoped $\text{In}_2\text{O}_3$         | Ethanol    | 100                 | 375 K (102 °C)                     | Low              | <sup>[1]</sup>          |
| 3% Ce-doped $\text{In}_2\text{O}_3$     | Ethanol    | 100                 | 375 K (102 °C)                     | 4.8              | <sup>[1][2][3][4]</sup> |
| 3 mol% Ce-doped $\text{In}_2\text{O}_3$ | Ethanol    | Not Specified       | 330 °C                             | Excellent        |                         |

Table 2: Comparison of Acetone Sensing Performance

| Material                                | Target Gas | Concentration (ppm) | Optimal Operating Temperature (°C) | Response Time (s) | Recovery Time (s) | Gas Response (S) | Reference |
|-----------------------------------------|------------|---------------------|------------------------------------|-------------------|-------------------|------------------|-----------|
| Undoped $\text{In}_2\text{O}_3$         | Acetone    | 2                   | 300                                | 6                 | 1129              | High             | [5]       |
| 20 wt% Ce-doped $\text{In}_2\text{O}_3$ | Acetone    | 2                   | 300                                | 6                 | 45                | 5.8              | [5]       |
| 3% Ce-doped $\text{In}_2\text{O}_3$     | Acetone    | 100                 | 240                                | -                 | -                 | 50.58            | [6][7]    |

## Experimental Protocols

Detailed methodologies for the synthesis of these materials and the subsequent gas sensing measurements are crucial for reproducible research.

### Synthesis of Cerium-Doped Indium Oxide

Two common methods for the synthesis of Ce-doped  $\text{In}_2\text{O}_3$  nanoparticles are the hydrothermal method and the combustion method.

#### 1. Hydrothermal Synthesis:

- Precursors: Indium nitrate ( $\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ ) and cerium nitrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ) are used as the indium and cerium sources, respectively. Urea ( $\text{CO}(\text{NH}_2)_2$ ) often serves as a precipitating agent.
- Procedure:

- Desired molar ratios of indium nitrate and cerium nitrate are dissolved in deionized water.
- An appropriate amount of urea is added to the solution.
- The mixture is stirred until a homogeneous solution is formed.
- The solution is then transferred to a Teflon-lined stainless-steel autoclave.
- The autoclave is sealed and heated in an oven at a specific temperature (e.g., 160-180°C) for a set duration (e.g., 12-24 hours).
- After the reaction, the autoclave is allowed to cool down to room temperature naturally.
- The resulting precipitate is collected by centrifugation, washed several times with deionized water and ethanol, and then dried in an oven (e.g., at 60-80°C).
- Finally, the dried powder is calcined in a furnace at a high temperature (e.g., 500-700°C) for a few hours to obtain the crystalline Ce-doped  $\text{In}_2\text{O}_3$  nanoparticles.

## 2. Combustion Synthesis:

- Precursors: Indium nitrate ( $\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ ) and cerium nitrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ) act as oxidizers, while a fuel such as urea ( $\text{CO}(\text{NH}_2)_2$ ) or glycine ( $\text{C}_2\text{H}_5\text{NO}_2$ ) is used.
- Procedure:
  - Stoichiometric amounts of the metal nitrates and the fuel are dissolved in a minimum amount of deionized water in a crucible or a beaker.
  - The solution is stirred to ensure homogeneity.
  - The crucible is then introduced into a preheated muffle furnace.
  - The solution rapidly boils, undergoes dehydration, and then ignites, leading to a self-sustaining combustion reaction that produces a voluminous, foamy powder.
  - The obtained powder is then typically ground to a fine consistency.

## Gas Sensing Measurement

- **Sensor Fabrication:** The synthesized Ce-doped  $\text{In}_2\text{O}_3$  powder is mixed with an organic binder (e.g., terpineol) to form a paste. This paste is then screen-printed or drop-coated onto an alumina substrate fitted with interdigitated electrodes (e.g., gold or platinum). The sensor is then dried and annealed at a high temperature to remove the binder and ensure good contact between the sensing material and the electrodes.
- **Measurement Setup:** The fabricated sensor is placed in a sealed test chamber equipped with a gas inlet and outlet, a heating element to control the operating temperature, and electrical feedthroughs to measure the sensor's resistance.
- **Procedure:**
  - The sensor is first stabilized in the test chamber by passing dry air over it at the desired operating temperature until a stable baseline resistance ( $R_a$ ) is achieved.
  - A known concentration of the target gas, balanced with air, is then introduced into the chamber.
  - The resistance of the sensor in the presence of the target gas ( $R_g$ ) is continuously monitored until it reaches a stable value.
  - The gas response ( $S$ ) is calculated as the ratio of the resistance in air to the resistance in the target gas ( $S = R_a/R_g$ ) for n-type semiconductors like  $\text{In}_2\text{O}_3$ .
  - The response time is defined as the time taken for the sensor to reach 90% of its final response upon exposure to the target gas.
  - The recovery time is the time taken for the sensor's resistance to return to 90% of its initial baseline value after the target gas is removed and the chamber is purged with air.

## Gas Sensing Mechanism and the Role of Cerium Doping

The enhanced gas sensing performance of cerium-doped indium oxide can be visualized through the following workflow, which illustrates the key steps in the sensing process.



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Figure 1: Gas sensing mechanism of n-type semiconductor gas sensors and the role of cerium doping.

In conclusion, the incorporation of cerium into the indium oxide lattice is a highly effective strategy for developing superior gas sensing materials. The resulting Ce-doped  $\text{In}_2\text{O}_3$  exhibits enhanced sensitivity, selectivity, and faster response/recovery kinetics, making it a promising candidate for the fabrication of high-performance gas sensors for a variety of applications, including environmental monitoring, industrial safety, and medical diagnostics.

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## References

- 1. daneshyari.com [daneshyari.com]
- 2. africanjournalofbiomedicalresearch.com [africanjournalofbiomedicalresearch.com]

- 3. researchgate.net [researchgate.net]
- 4. africanjournalofbiomedicalresearch.com [africanjournalofbiomedicalresearch.com]
- 5. koreascience.kr [koreascience.kr]
- 6. pdf.hanspub.org [pdf.hanspub.org]
- 7. hanspub.org [hanspub.org]
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